

# An In-depth Technical Guide to the Physicochemical Properties of d-(RYTVELA)

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## Compound of Interest

Compound Name: d-(RYTVELA)

Cat. No.: B15572491

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This technical guide provides a comprehensive overview of the molecular weight and isoelectric point of the synthetic peptide **d-(RYTVELA)**, also known as Rytvela. It is intended for researchers, scientists, and professionals in the field of drug development who are working with or interested in this peptide. This document includes a summary of its physicochemical properties, detailed experimental protocols for their determination, and a workflow for its characterization.

**d-(RYTVELA)** is a seven-amino-acid peptide composed of all D-isomers of the constituent amino acids[1]. It has been identified as a potent and selective allosteric negative modulator of the interleukin-1 receptor (IL-1R)[1][2]. Its function as an inhibitor of IL-1-induced signaling pathways makes it a person of interest in therapeutic research, particularly in the context of inflammatory conditions[3][4][5].

## Physicochemical Data Summary

The fundamental physicochemical properties of **d-(RYTVELA)** are summarized in the table below. These values are crucial for its handling, formulation, and application in experimental settings.

| Parameter                          | Value               | Method                                                                                                     |
|------------------------------------|---------------------|------------------------------------------------------------------------------------------------------------|
| Molecular Weight                   | 850.96 g/mol [1][3] | Calculated from the elemental composition (C38H62N10O12) [1] and commonly confirmed via Mass Spectrometry. |
| Theoretical Isoelectric Point (pI) | 6.85                | Calculated based on the pKa values of the ionizable groups of the constituent D-amino acids.               |

## Experimental Protocols

Accurate determination of the molecular weight and isoelectric point is critical for the verification and characterization of synthetic peptides. The following sections detail standard methodologies for these measurements.

### Determination of Molecular Weight by Mass Spectrometry

Principle: Electrospray Ionization Mass Spectrometry (ESI-MS) is a soft ionization technique used to determine the molecular mass of macromolecules. The peptide in solution is aerosolized into fine droplets, and a high voltage is applied to create charged ions. The solvent evaporates, leaving the charged peptide ions, which are then guided into a mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ), and a detector records their abundance.

Methodology:

- Sample Preparation:
  - Dissolve the lyophilized **d-(RYTVELA)** peptide in a suitable solvent, typically a mixture of water and an organic solvent like acetonitrile, with a small amount of acid (e.g., 0.1% formic acid) to facilitate protonation. A typical starting concentration is 1 mg/mL.

- Further dilute the stock solution to a final concentration of 1-10  $\mu\text{M}$  for direct infusion into the mass spectrometer.
- Instrumentation and Analysis:
  - Utilize a high-resolution mass spectrometer, such as a Quadrupole Time-of-Flight (Q-TOF) or Orbitrap instrument, equipped with an ESI source.
  - Calibrate the instrument using a standard calibration mixture to ensure high mass accuracy.
  - Infuse the sample solution into the ESI source at a constant flow rate (e.g., 5-10  $\mu\text{L}/\text{min}$ ).
  - Acquire the mass spectrum in positive ion mode, as the arginine residue and the N-terminus are readily protonated. The expected  $m/z$  values will correspond to the protonated molecular ions  $[\text{M}+\text{H}]^+$ ,  $[\text{M}+2\text{H}]^{2+}$ , etc.
  - The primary ion to observe for **d-(RYTVELA)** would be  $[\text{M}+\text{H}]^+$  at approximately  $m/z$  851.97.
- Data Analysis:
  - Process the raw data using the instrument's software to obtain the mass spectrum.
  - Identify the peaks corresponding to the different charge states of the peptide.
  - Deconvolute the series of multiply charged ions to determine the neutral molecular mass of the peptide. The observed mass should be within a few parts per million (ppm) of the theoretical molecular weight (850.96 Da).

## Determination of Isoelectric Point by Capillary Isoelectric Focusing (cIEF)

Principle: Capillary Isoelectric Focusing (cIEF) is a high-resolution technique used to separate molecules based on their isoelectric point (pI). A capillary is filled with a solution containing the sample and a mixture of carrier ampholytes, which are small molecules with a wide range of pI values. When a high voltage is applied, the ampholytes create a stable pH gradient within the

capillary. The sample molecules migrate through this gradient until they reach a pH equal to their pI, at which point they have no net charge and stop moving.

#### Methodology:

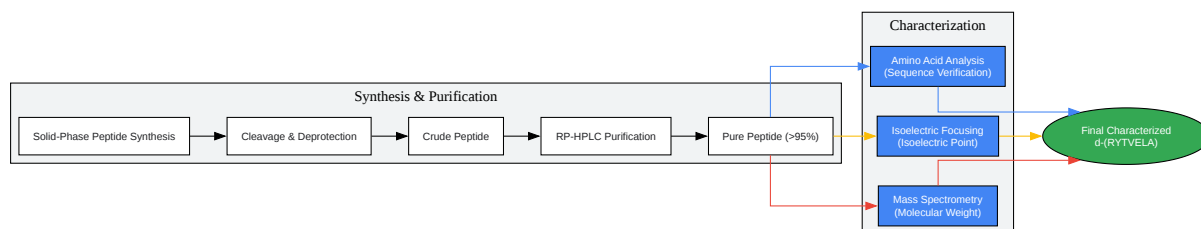
- Sample Preparation:
  - Dissolve the **d-(RYTVELA)** peptide in deionized water to a concentration of approximately 0.5-1.0 mg/mL.
  - Prepare the separation mixture by combining the peptide solution with carrier ampholytes that cover the expected pI range (e.g., pH 3-10) and pI markers for calibration.
- Instrumentation and Analysis:
  - Use a cIEF instrument with a coated capillary to minimize electroosmotic flow.
  - Fill the capillary with the sample and ampholyte mixture.
  - Place the ends of the capillary into an anolyte (acidic solution, e.g., phosphoric acid) and a catholyte (basic solution, e.g., sodium hydroxide).
  - Apply a high voltage to initiate the focusing process. The ampholytes will form the pH gradient, and the peptide will migrate to its isoelectric point. This step typically takes several minutes.
  - After focusing, mobilize the separated zones past a detector (typically a UV detector at 280 nm, as the peptide contains a tyrosine residue) by applying pressure or a chemical mobilizer.
- Data Analysis:
  - The resulting electropherogram will show peaks corresponding to the pI markers and the sample.
  - Create a calibration curve by plotting the migration times of the pI markers against their known pI values.

- Determine the pI of **d-(RYTVELA)** by interpolating its migration time on the calibration curve.

## Visualizations

### Workflow for Peptide Characterization

The following diagram illustrates a standard workflow for the synthesis and characterization of a synthetic peptide such as **d-(RYTVELA)**.

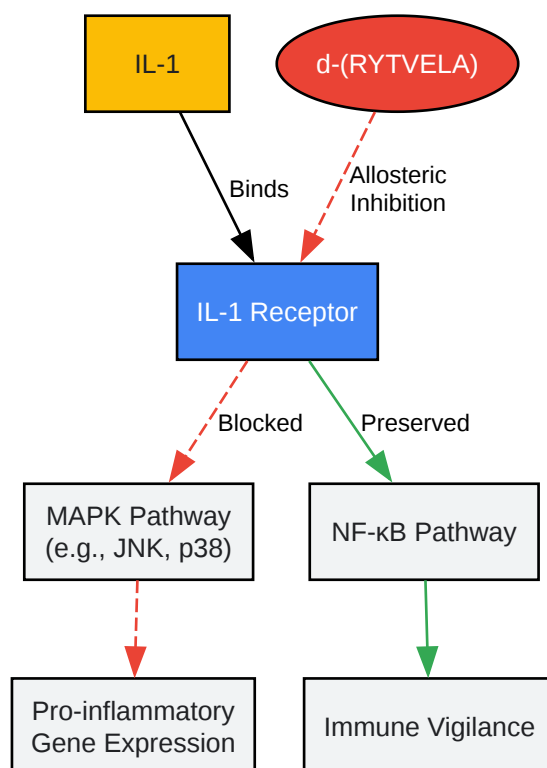


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Caption: A logical workflow for the synthesis and characterization of **d-(RYTVELA)**.

### Signaling Pathway Inhibition by **d-(RYTVELA)**

**d-(RYTVELA)** acts as an allosteric inhibitor of the IL-1 receptor, selectively blocking downstream signaling pathways.



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Caption: **d-(RYTVELA)** selectively inhibits the MAPK pathway while preserving NF-κB signaling.

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## References

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